

Essential Safety and Operational Guide for 1'-Hydroxy-2'-acetonaphthone

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Compound of Interest

Compound Name: 1'-Hydroxy-2'-acetonaphthone

Cat. No.: B147030

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This guide provides immediate safety, handling, and disposal protocols for researchers, scientists, and drug development professionals working with **1'-Hydroxy-2'-acetonaphthone**. The following procedures are designed to ensure a safe laboratory environment and proper logistical management of this chemical.

Chemical Identifier:

- Name: **1'-Hydroxy-2'-acetonaphthone**
- Synonyms: 2-Acetyl-1-naphthol
- CAS Number: 711-79-5[\[1\]](#)[\[2\]](#)
- Molecular Formula: C₁₂H₁₀O₂[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Molecular Weight: 186.21 g/mol [\[2\]](#)[\[3\]](#)

Hazard Identification and GHS Classification

1'-Hydroxy-2'-acetonaphthone is classified as a hazardous substance. All personnel must be familiar with its potential hazards before handling.

| Hazard Class | GHS Classification |
|--|---|
| Acute Toxicity (Oral) | Category 4 [1] |
| Acute Toxicity (Dermal) | Category 4 [1] |
| Acute Toxicity (Inhalation) | Category 4 [1] |
| Skin Corrosion/Irritation | Category 2 [1] [2] [3] |
| Serious Eye Damage/Eye Irritation | Category 2 [1] [2] [3] |
| Skin Sensitisation | Category 1 [1] |
| Specific Target Organ Toxicity (Single Exposure) | Category 3 (Respiratory Tract Irritation) [1] [2] [3] |

Hazard Statements:

- H302: Harmful if swallowed.[\[1\]](#)
- H312: Harmful in contact with skin.[\[1\]](#)
- H315: Causes skin irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- H317: May cause an allergic skin reaction.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- H332: Harmful if inhaled.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **1'-Hydroxy-2'-acetonaphthone** to minimize exposure risk.

| Protection Type | Recommended Equipment | Specification/Standard |
|------------------------|--|--|
| Eye/Face Protection | Safety glasses with side-shields or goggles. A face shield may be required for splash hazards. | Conforming to EN166 or equivalent. |
| Skin Protection | Chemical-resistant, impervious gloves. A lab coat or chemical-resistant apron. Closed-toe shoes. | Wear suitable protective clothing. ^[4] |
| Respiratory Protection | A NIOSH-approved N95 dust mask or higher for solids. If vapors are generated, a respirator with an organic vapor cartridge is necessary. | Use only in a well-ventilated area. ^[1] |

Glove Selection Guide:

Due to the aromatic ketone structure, glove material selection is critical. The following table provides a general guide; however, it is recommended to consult the glove manufacturer's specific chemical resistance data.

| Glove Material | Recommendation for Aromatic Ketones |
|------------------------|---|
| Butyl Rubber | Recommended for polar organics like ketones. [5] |
| Viton™ | Good for organic solvents but may have poor performance against some ketones. ^{[5][6]} |
| Nitrile | Fair to poor resistance to many ketones. Not recommended for prolonged contact. |
| Neoprene | Fair resistance. |
| Natural Rubber (Latex) | Poor resistance. Not recommended. ^[6] |

Operational Plan: Handling and Storage

Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood, especially when handling the solid to avoid dust generation.[[7](#)]
- Ensure eyewash stations and safety showers are readily accessible in the immediate work area.[[8](#)]

Handling Procedures:

- Read and understand the Safety Data Sheet (SDS) before starting any work.
- Avoid all personal contact, including inhalation of dust or vapors.[[9](#)]
- Wear all required PPE as specified in the table above.
- Avoid generating dust. Use dry clean-up procedures for spills.[[1](#)]
- Do not eat, drink, or smoke in the work area.[[1](#)]
- Wash hands thoroughly with soap and water after handling.[[1](#)]

Storage:

- Store in original, tightly sealed containers in a cool, dry, and well-ventilated area.[[1](#)][[10](#)]
- Store away from incompatible materials such as strong oxidizing agents, strong bases, and strong reducing agents.[[7](#)]
- Protect containers from physical damage.[[1](#)]

Emergency and First Aid Procedures

| Exposure Route | First Aid Measures |
|----------------|--|
| Inhalation | Remove the person to fresh air and keep them comfortable for breathing. If you feel unwell, call a POISON CENTER or doctor.[10] |
| Skin Contact | Take off contaminated clothing immediately. Wash the affected area with plenty of soap and water. If skin irritation or a rash occurs, get medical advice/attention.[1][10] |
| Eye Contact | Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[10] |
| Ingestion | Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor if you feel unwell. |

Disposal Plan

All waste containing **1'-Hydroxy-2'-acetonaphthone** must be treated as hazardous waste.

Waste Collection and Segregation:

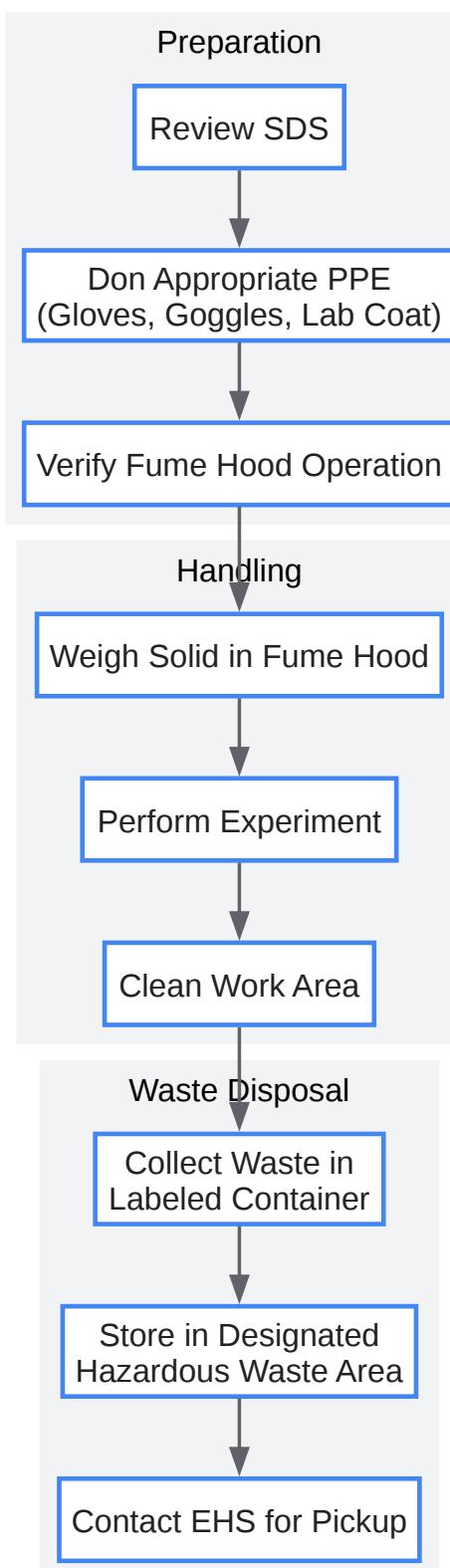
- Collect waste **1'-Hydroxy-2'-acetonaphthone** and any contaminated materials (e.g., gloves, weighing paper, pipette tips) in a dedicated, chemically compatible, and sealable container. [7]
- Label the container clearly as "Hazardous Waste" and specify the contents as "**1'-Hydroxy-2'-acetonaphthone**".[7]
- Store the sealed waste container in a designated, secure, and well-ventilated area away from incompatible materials.[7]

Disposal Method:

- The primary and recommended method of disposal is through a licensed hazardous waste disposal facility.[7]

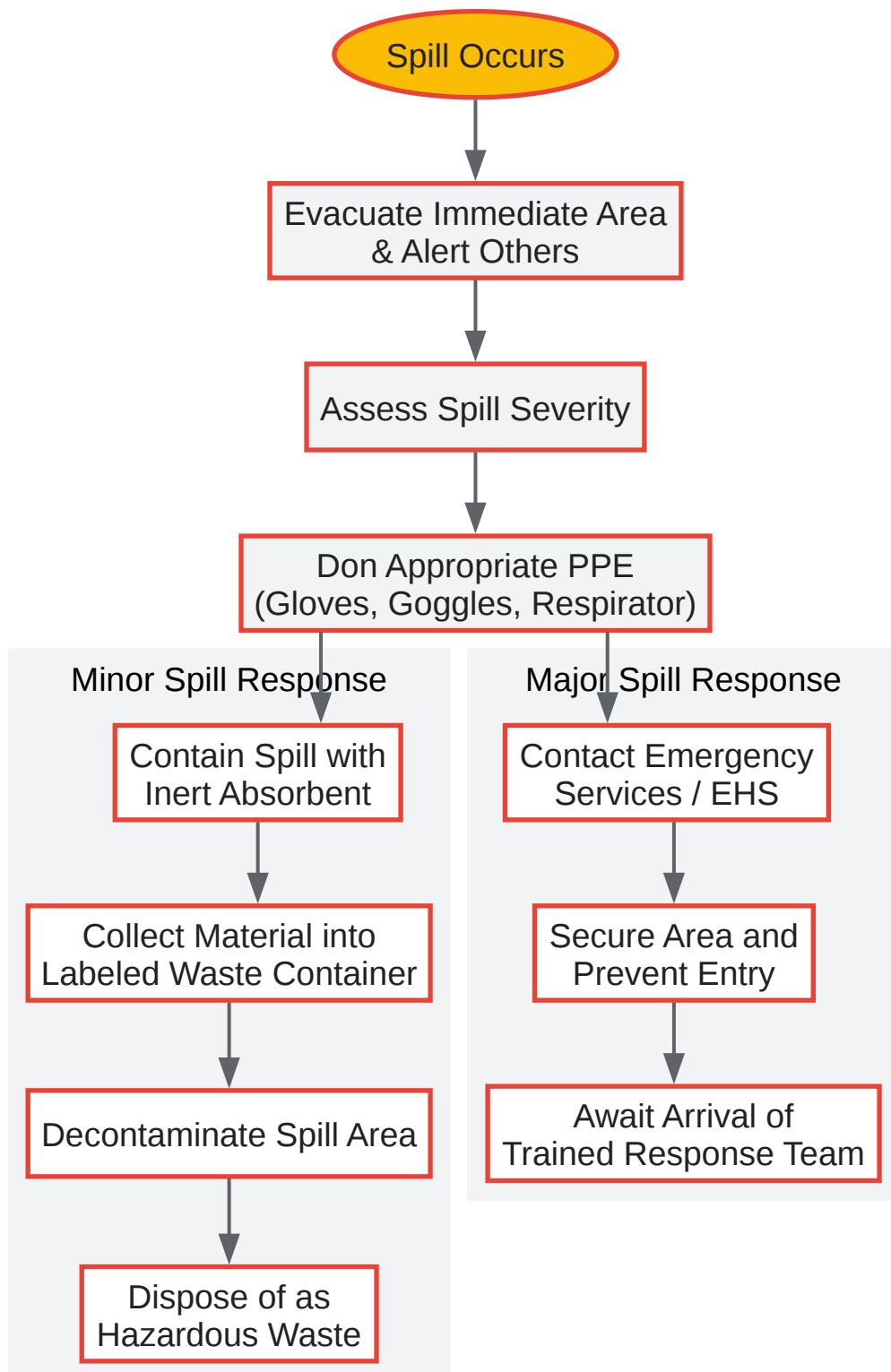
- Contact your institution's Environmental Health and Safety (EHS) office to arrange for pickup and disposal.[\[7\]](#)
- Alternatively, incineration at an approved site may be used.[\[9\]](#)
- Do not dispose of this chemical down the drain or in regular trash.

Visual Workflow Diagrams



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Caption: Workflow for handling **1'-Hydroxy-2'-acetonaphthone**.



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Caption: Spill response workflow for **1'-Hydroxy-2'-acetonaphthone**.

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